

Introduction: The Imperative of Purity in Advanced Pharmaceutical Intermediates

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Compound of Interest

Compound Name: *6-Fluoro-benzothiazole-4-carboxylic acid*

Cat. No.: *B8669641*

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6-Fluoro-benzothiazole-4-carboxylic acid stands as a pivotal heterocyclic compound, its rigid, fluorinated scaffold a sought-after feature for modulating the pharmacokinetic and pharmacodynamic properties of novel therapeutic agents. As with any active pharmaceutical ingredient (API) or advanced intermediate, the purity of this compound is not merely a quality metric but a fundamental determinant of its safety, efficacy, and the reproducibility of downstream synthetic processes. Even trace impurities can lead to unforeseen side reactions, altered biological activity, and potential toxicity.

This comprehensive guide, designed for researchers, analytical scientists, and drug development professionals, outlines a multi-pronged, self-validating protocol for the robust assessment of **6-Fluoro-benzothiazole-4-carboxylic acid** purity. We move beyond a simple recitation of steps to explain the underlying scientific principles, ensuring a deep understanding of the "why" behind each experimental choice. This approach, grounded in the principles of Expertise, Experience, and Trustworthiness (E-E-A-T), provides a framework for not only determining purity but also for identifying and characterizing potential impurities.

Predicted Physicochemical Properties and Impurity Profile

A thorough understanding of the analyte's properties and potential contaminants is the foundation of a robust analytical strategy.

Physicochemical Properties (Predicted)

While experimental data for **6-Fluoro-benzothiazole-4-carboxylic acid** is not widely published, we can infer key properties based on its structure and related compounds.

Property	Predicted Value/Characteristic	Rationale and Impact on Analysis
Molecular Formula	C ₈ H ₄ FNO ₂ S	Defines the exact mass for mass spectrometry.
Molecular Weight	197.19 g/mol	Essential for all quantitative measurements.
Melting Point	High	Aromatic carboxylic acids are typically crystalline solids with high melting points. This is a critical parameter for DSC analysis.
Solubility	Poor in water, soluble in polar organic solvents (e.g., DMSO, DMF, methanol, acetonitrile).	Dictates the choice of diluents for HPLC and NMR analysis. The carboxylic acid moiety may allow for dissolution in basic aqueous solutions.
pKa	~3-4	The carboxylic acid proton is expected to be acidic, influencing the choice of mobile phase pH in reversed-phase HPLC to ensure the analyte is in a single ionic form.
UV Chromophore	Yes	The benzothiazole ring system is a strong chromophore, making UV detection in HPLC a viable primary method.

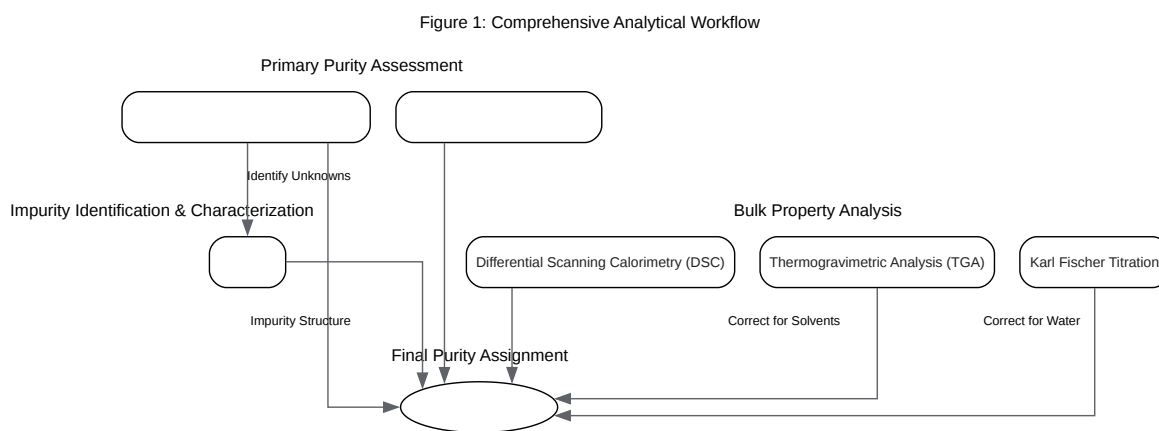
Potential Impurity Profile

Based on common synthetic routes for benzothiazole derivatives, which often involve the condensation of a substituted 2-aminothiophenol with a carboxylic acid or its derivative, we can anticipate several classes of impurities.[\[1\]](#)[\[2\]](#)

- Process-Related Impurities:
 - Starting Materials: Unreacted precursors such as a substituted 2-aminothiophenol.
 - Intermediates: Incomplete cyclization could leave thioamide intermediates.
 - By-products: Decarboxylation of the final product or side reactions involving the fluorine substituent.
 - Degradation Products:
 - Hydrolysis: While generally stable, the amide bond in the thiazole ring could be susceptible under extreme pH and temperature.
 - Oxidation: The sulfur atom could be oxidized.
 - Photodegradation: Exposure to light may lead to the formation of hydroxylated derivatives.
- [3]

A Multi-Modal Analytical Workflow for Purity Assessment

No single technique can provide a complete picture of a compound's purity. A comprehensive assessment relies on the orthogonal application of several analytical methods. The following workflow is designed to provide a high degree of confidence in the purity value.



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Caption: A multi-technique approach for purity determination.

Experimental Protocols

High-Performance Liquid Chromatography (HPLC-UV) for Assay and Impurity Profiling

Principle: Reversed-phase HPLC is the gold standard for separating and quantifying organic molecules based on their polarity. For **6-Fluoro-benzothiazole-4-carboxylic acid**, controlling the mobile phase pH is crucial to ensure the carboxylic acid is in a single, non-ionized state for consistent retention and sharp peak shape.

Instrumentation and Conditions:

Parameter	Recommended Setting	Rationale
HPLC System	Quaternary pump, autosampler, column oven, UV/PDA detector	Standard for pharmaceutical analysis. A PDA detector is preferred to assess peak purity and identify the optimal detection wavelength.
Column	C18, 250 mm x 4.6 mm, 5 μ m	A C18 column provides good retention for aromatic compounds. The longer length enhances resolution of closely eluting impurities.
Mobile Phase A	0.1% Phosphoric Acid in Water	The acid suppresses the ionization of the carboxylic acid, leading to better peak shape and retention.
Mobile Phase B	Acetonitrile	A common organic modifier for reversed-phase HPLC.
Gradient	0-20 min: 30-80% B; 20-25 min: 80% B; 25.1-30 min: 30% B	A gradient elution is necessary to elute any more non-polar impurities while ensuring the main peak is well-resolved.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column.
Column Temp.	30 $^{\circ}$ C	Controlled temperature ensures reproducible retention times.
Detection	254 nm or λ max	The benzothiazole moiety absorbs strongly in the UV region. The optimal wavelength should be determined by a PDA scan.
Injection Vol.	10 μ L	

Sample Preparation:

- Stock Solution (1 mg/mL): Accurately weigh ~10 mg of **6-Fluoro-benzothiazole-4-carboxylic acid** and dissolve in 10 mL of a 50:50 mixture of acetonitrile and water.
- Working Solution (0.1 mg/mL): Dilute the stock solution 1:10 with the same diluent.

Method Validation: The method must be validated according to ICH Q2(R1) guidelines, assessing specificity, linearity, range, accuracy, precision, and robustness.^[4]

Liquid Chromatography-Mass Spectrometry (LC-MS) for Impurity Identification

Principle: By coupling the separation power of HPLC with the mass-resolving capability of a mass spectrometer, we can obtain molecular weight information for each impurity, which is the first step in structural elucidation.

Protocol:

- Utilize the same HPLC method as described above.
- Divert the column effluent to an electrospray ionization (ESI) source of a mass spectrometer.
- Operate the ESI source in both positive and negative ion modes to maximize the chances of detecting all impurities.
- Acquire full scan mass spectra to determine the molecular weights of eluting peaks.
- For significant impurities, perform tandem MS (MS/MS) to induce fragmentation and gather structural information. The benzothiazole ring is known to undergo characteristic cleavages.^[5]

Quantitative ¹⁹F Nuclear Magnetic Resonance (qNMR) Spectroscopy

Principle: ¹⁹F NMR is a powerful tool for the analysis of fluorinated compounds due to the 100% natural abundance of the ¹⁹F nucleus, its high sensitivity, and the wide chemical shift

range which minimizes signal overlap.[6] For quantitative analysis, a certified internal standard containing fluorine is used, and the purity is calculated by comparing the integral of the analyte's ^{19}F signal to that of the standard.

Protocol:

- Internal Standard Selection: Choose a high-purity, stable fluorinated compound with a simple ^{19}F NMR spectrum that does not overlap with the analyte signal. Trifluoroacetic acid (TFA) or another certified standard can be used.[4]
- Sample Preparation:
 - Accurately weigh ~20 mg of **6-Fluoro-benzothiazole-4-carboxylic acid** and ~10 mg of the internal standard into a vial.
 - Dissolve the mixture in a known volume of a deuterated solvent (e.g., DMSO-d_6).
- NMR Acquisition:
 - Acquire the ^{19}F NMR spectrum on a high-field NMR spectrometer.
 - Crucial Parameters: Use a 90° pulse angle and a long relaxation delay (D1) of at least 5 times the longest T1 of the signals of interest to ensure full relaxation and accurate integration.
- Data Analysis:
 - Integrate the ^{19}F signal of the analyte and the internal standard.
 - Calculate the purity using the following formula:

$$\text{Purity (\%)} = (I_{\text{analyte}} / N_{\text{F_analyte}}) * (N_{\text{F_std}} / I_{\text{std}}) * (\text{MW}_{\text{analyte}} / m_{\text{analyte}}) * (m_{\text{std}} / \text{MW}_{\text{std}}) * \text{Purity}_{\text{std}}$$

Where:

- I = Integral value

- N_F = Number of fluorine atoms
- MW = Molecular weight
- m = mass
- Purity_std = Purity of the internal standard

Differential Scanning Calorimetry (DSC) for Bulk Purity

Principle: DSC measures the heat flow into a sample as a function of temperature. For a crystalline solid, impurities will cause a depression and broadening of the melting point. The van't Hoff equation relates this melting point depression to the mole fraction of the impurity, allowing for a quantitative purity determination.^{[7][8][9]}

Protocol:

- Sample Preparation: Accurately weigh 1-3 mg of the sample into an aluminum DSC pan and hermetically seal it.
- Temperature Program:
 - Equilibrate the sample at a temperature well below the expected melting point.
 - Ramp the temperature at a slow heating rate (e.g., 1-2 °C/min) through the melting transition. A slow rate is crucial for maintaining thermal equilibrium.
- Data Analysis:
 - Integrate the melting endotherm.
 - Use the instrument's software to perform a purity calculation based on the van't Hoff equation. The software will plot the sample temperature (T_s) versus the reciprocal of the fraction melted ($1/F$) and determine the purity from the slope of this line.

Considerations: This method is only applicable to crystalline materials that do not decompose upon melting. It measures the total level of eutectic impurities.

Thermogravimetric Analysis (TGA)

Principle: TGA measures the change in mass of a sample as a function of temperature. It is an excellent method for quantifying residual solvents and assessing thermal stability.

Protocol:

- **Sample Preparation:** Place 5-10 mg of the sample into a TGA pan.
- **Temperature Program:** Heat the sample from ambient temperature to a temperature above its expected decomposition point at a rate of 10 °C/min under a nitrogen atmosphere.
- **Data Analysis:** Any mass loss observed before the onset of decomposition corresponds to the evaporation of volatile components like residual solvents or water.

Data Presentation and Interpretation

Quantitative Data Summary

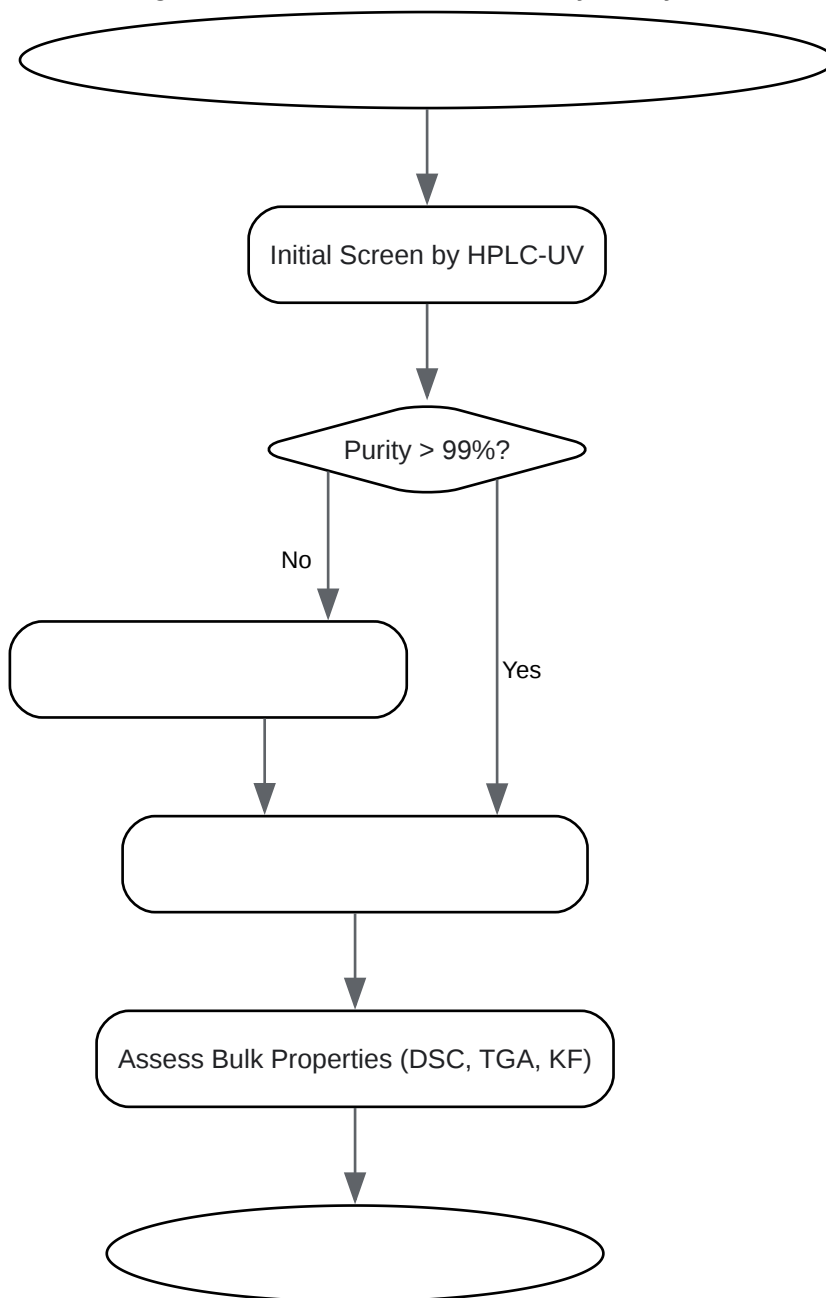
Analytical Technique	Parameter Measured	Typical LOD/LOQ	Expected Precision (RSD)	Strengths	Limitations
HPLC-UV	Relative purity (Area %)	LOD: ~0.01%, LOQ: ~0.03%	< 2%	High precision, robust, good for routine QC, separates isomers.	Requires a reference standard for assay, may not detect non-chromophoric impurities.
LC-MS	Molecular weight of impurities	ng/mL range	N/A for identification	High sensitivity, definitive identification of impurities.	Response factors can vary significantly, not ideal for quantification without standards.
q ¹⁹ F NMR	Absolute purity (mass %)	~0.1%	< 1.5%	Absolute method, no reference standard of the analyte needed, highly specific.	Lower sensitivity than HPLC, requires a high-purity internal standard.
DSC	Molar purity	Dependent on impurity type	< 5%	Measures bulk purity, small sample size, fast.	Only for crystalline, non-decomposing solids; measures total eutectic impurities.

TGA	Residual solvents/volat iles	~0.1%	< 5%	Accurately quantifies volatile content.	Does not identify the volatiles.
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Logical Relationships in Purity Analysis

The choice and sequence of analytical techniques are governed by the stage of development and the specific questions being asked.

Figure 2: Decision Tree for Purity Analysis



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Caption: A decision-making framework for applying different analytical techniques.

Conclusion: A Self-Validating System for Quality Assurance

The protocol detailed herein provides a robust, multi-faceted approach to assessing the purity of **6-Fluoro-benzothiazole-4-carboxylic acid**. By leveraging the orthogonal strengths of chromatographic, spectroscopic, and thermal analysis techniques, a high degree of confidence in the final purity value can be achieved. The integration of HPLC-UV for routine quality control, qNMR for absolute purity determination, LC-MS for impurity identification, and DSC/TGA for bulk property analysis constitutes a self-validating system. This comprehensive characterization is essential for ensuring the quality, safety, and consistency of this vital pharmaceutical intermediate, thereby underpinning the integrity of the drug development process.

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